

# An In-Depth Technical Guide to Methyl Quinoline-4-carboximidate Hydrochloride

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## Compound of Interest

Compound Name:	<i>Methyl quinoline-4-carboximidate hydrochloride</i>
CAS No.:	<i>1196146-32-3</i>
Cat. No.:	<i>B8005762</i>

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This guide provides a comprehensive technical overview of **methyl quinoline-4-carboximidate hydrochloride**, a quinoline derivative of significant interest to researchers and professionals in drug development. This document delves into the compound's chemical properties, a plausible synthetic pathway, and its potential applications, underpinned by established chemical principles and spectroscopic data from related structures.

## Introduction: The Significance of the Quinoline Scaffold

The quinoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a broad spectrum of biological activities.<sup>[1]</sup> Derivatives of quinoline have been successfully developed as antimalarial, antibacterial, anticancer, and anti-inflammatory agents.<sup>[2][3][4]</sup> The diverse therapeutic potential of these compounds stems from their ability to intercalate with DNA, inhibit key enzymes, and modulate various signaling pathways. The introduction of a carboximidate functional group at the 4-position of the quinoline nucleus is anticipated to confer novel

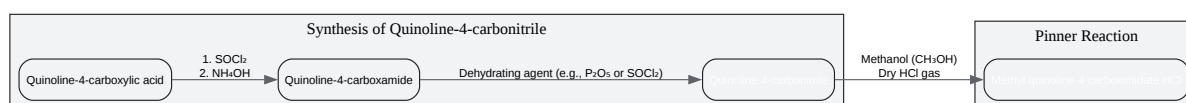
physicochemical and biological properties, making **methyl quinoline-4-carboximidate hydrochloride** a compelling target for further investigation.

## Physicochemical and Structural Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its development as a therapeutic agent. The key properties of **methyl quinoline-4-carboximidate hydrochloride** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> ClN <sub>2</sub> O	Deduced
Molecular Weight	222.68 g/mol	Calculated
IUPAC Name	methyl quinoline-4-carboximidate hydrochloride	Systematically Named
CAS Number	Not available	N/A
Appearance	Expected to be a crystalline solid	Inferred
Solubility	Expected to be soluble in polar solvents like water and alcohols	Inferred from salt form

The chemical structure of **methyl quinoline-4-carboximidate hydrochloride** is depicted below.



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## Sources

- [1. benthamschemistry.com](https://www.benthamschemistry.com) [[benthamschemistry.com](https://www.benthamschemistry.com)]
- [2. Discovery of a Quinoline-4-carboxamide Derivative with a Novel Mechanism of Action, Multistage Antimalarial Activity, and Potent in Vivo Efficacy - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. Discovery of a Quinoline-4-carboxamide Derivative with a Novel Mechanism of Action, Multistage Antimalarial Activity, and Potent in Vivo Efficacy - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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